11beta-Hydroxyboldione CAS number and molecular weight

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Compound of Interest

Compound Name:	*11beta-Hydroxyboldione*
CAS No.:	*898-84-0*
Cat. No.:	*B032396*

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Technical Monograph: 11 -Hydroxyboldione

CAS Number: 898-84-0 Molecular Weight: 300.39 g/mol [1][2]

Part 1: Executive Technical Summary[2]

11

-Hydroxyboldione (1,4-androstadien-11

-ol-3,17-dione) is a C19 anabolic-androgenic steroid (AAS) metabolite and a critical intermediate in the semi-synthesis of glucocorticoids.[2] While chemically distinct as a derivative of Boldione (1,4-androstadiene-3,17-dione), its significance spans two distinct fields: forensic toxicology (as a specific urinary biomarker for Boldenone/Boldione abuse) and pharmaceutical manufacturing (as a structural precursor to Prednisolone).[2]

This guide synthesizes the physicochemical identity, biosynthetic production pathways, and analytical quantification of 11

-Hydroxyboldione, designed for application scientists and analytical chemists.[2]

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Physicochemical Identity Table[2]

Property	Specification
Chemical Name	11 -Hydroxyandrosta-1,4-diene-3,17-dione
Common Name	11 -Hydroxyboldione
CAS Number	898-84-0
Molecular Formula	
Molecular Weight	300.39 g/mol
Monoisotopic Mass	300.1725 Da
Stereochemistry	11 (Hydroxyl group is axial, "up" orientation)
Solubility	Soluble in Methanol, Acetonitrile, DMSO; Poorly soluble in water
UV Max	~242 nm (characteristic of -3-ketone chromophore)
Key Impurity Profile	Prednisolone Sodium Phosphate Impurity D (USP)

Part 2: Synthesis & Biosynthetic Pathways[2]

The production of 11 -Hydroxyboldione is rarely achieved through purely chemical synthesis due to the difficulty of selectively functionalizing the unactivated C11 position.[2] Instead, microbial biotransformation is the industry standard.[2]

Mechanism of Action: 11 -Hydroxylation

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The introduction of the hydroxyl group at C11 is catalyzed by cytochrome P450 monooxygenases (specifically CYP11B1 analogues) found in fungi such as Curvularia lunata or Cochliobolus lunatus.[2]

Experimental Protocol: Microbial Synthesis via Curvularia lunata

Note: This protocol describes the transformation of Boldione to 11

-Hydroxyboldione.

1. Culture Preparation:

- Strain:Curvularia lunata (NRRL 2380 or ATCC 12017).[2]
- Medium: Potato Dextrose Broth (PDB) or a modified medium (Glucose 20g/L, Peptone 5g/L, Yeast Extract 5g/L, K2HPO4 5g/L).[2]
- Inoculation: Inoculate 100 mL sterile medium in a 500 mL baffled flask with spores. Incubate at 28°C, 200 RPM for 24 hours.

2. Substrate Addition (Biotransformation Phase):

- Substrate: Dissolve Boldione (1,4-androstadiene-3,17-dione) in Ethanol or DMSO (final concentration in flask < 2% v/v).[2]
- Induction: Add substrate to the 24-hour old culture to a final concentration of 0.5 mg/mL.
- Incubation: Continue fermentation at 28°C for 48–72 hours.
- Monitoring: Sample 1 mL every 12 hours. Extract with Ethyl Acetate and check via TLC (Mobile phase: Chloroform/Methanol 9:1) or HPLC.[2][3][4]

3. Extraction & Purification:

- Quench: Stop reaction when precursor is consumed (>95% conversion).
- Extraction: Extract broth 3x with equal volumes of Ethyl Acetate.

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- Drying: Dry organic layer over anhydrous

  and evaporate under reduced pressure.

- Purification: Recrystallize from Acetone/Hexane or purify via Silica Gel Column Chromatography (Gradient elution: Hexane

  50% EtOAc/Hexane).[2]

Biosynthetic Pathway Diagram

The following diagram illustrates the two primary routes to 11

-Hydroxyboldione: direct hydroxylation of Boldione and the

-dehydrogenation of 11

-Hydroxyandrostenedione (common in Prednisolone synthesis).[2]

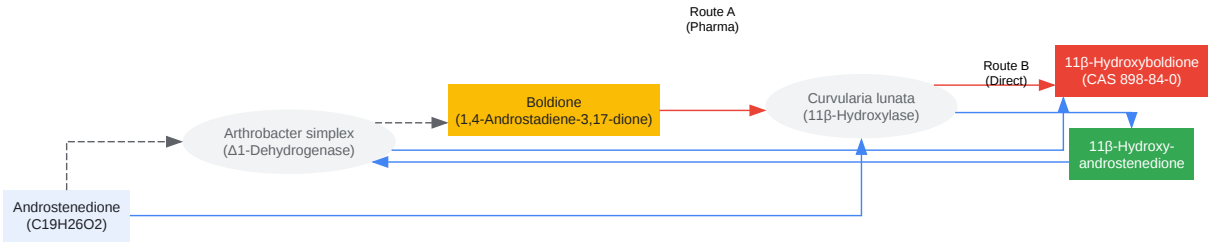

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Figure 1: Biosynthetic routes.[2] Route A (Green path) is typical for corticosteroid manufacturing.[2] Route B (Red path) represents direct biotransformation or metabolic processing.

Part 3: Analytical Characterization & Detection[2][6]

In doping control (WADA) and impurity testing, 11

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-Hydroxyboldione is a target analyte requiring high-sensitivity detection.[2]

Mass Spectrometry Profile

- GC-MS (EI, 70eV): Requires derivatization (typically MSTFA/TMS) due to the polar hydroxyl group.[2]
  - Diagnostic Ions (TMS derivative): m/z 444 (Molecular Ion), 354 (Loss of TMS-OH), 209 (D-ring fragment).[2]
- LC-MS/MS (ESI+):
  - Precursor Ion: 301.2
  - Product Ions: 121.1, 147.1 (Characteristic of 3-keto-4-ene/1,4-diene steroids).[2]

Validated Extraction Protocol (Urine Matrix)

This protocol is designed for the isolation of conjugated and free steroid metabolites.[2]

- Sample Prep: Take 2 mL Urine. Check pH (adjust to 7.0).
- Hydrolysis: Add

  -glucuronidase (E. coli K12). Incubate at 50°C for 1 hour.
- Solid Phase Extraction (SPE):
  - Cartridge: C18 or HLB (Hydrophilic-Lipophilic Balance).[2]
  - Condition: 2 mL MeOH, then 2 mL Water.[2]
  - Load: Hydrolyzed urine.[2][4]
  - Wash: 2 mL 5% Methanol in water (removes salts/polar interference).[2]
  - Elute: 2 mL Methanol.
- Concentration: Evaporate eluate under Nitrogen stream at 40°C.

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- Reconstitution:
  - For LC-MS: Reconstitute in 100

    L 50:50 MeOH:Water (0.1% Formic Acid).[2]
  - For GC-MS: Reconstitute in MSTFA/I2/NH4I (Derivatization mix) and heat at 60°C for 30 min.

Analytical Workflow Diagram

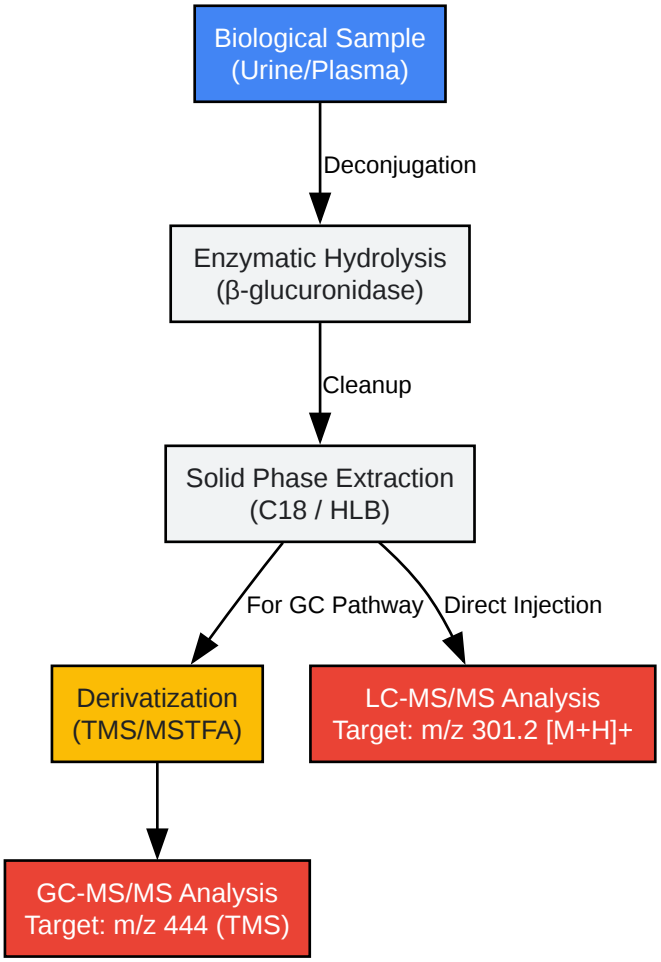

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Figure 2: Analytical workflow for the isolation and detection of 11

-Hydroxyboldione from biological matrices.

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References

- Pharmaffiliates. (n.d.). 11β-Hydroxyandrosta-1,4-diene-3,17-dione (CAS 898-84-0).[1][2][5] Retrieved January 28, 2026, from [Link]
- Schänzer, W., & Donike, M. (1993).[2] Metabolism of anabolic steroids in man: synthesis and use of reference substances for identification of anabolic steroid metabolites. Analytica Chimica Acta, 275(1-2), 23-48.[2]
- Geyer, H., et al. (2014).[2] Nutritional supplements cross-contaminated and faked with doping substances.[2] Journal of Mass Spectrometry, 43(7), 892-902.[2]
- Mahato, S. B., & Garai, S. (1997).[2] Advances in microbial steroid biotransformation. Steroids, 62(4), 332-345.[2] (Reference for Curvularia lunata protocols).

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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 11beta-Hydroxyandrost-4-ene-3,17-dione | C19H26O3 | CID 94141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Metabolism of boldione in humans by mass spectrometric techniques: detection of pseudoendogenous metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. store.usp.org [store.usp.org]
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